Synthesis of (R)-N-Fmoc-α-methylasparagine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(R)-N-Fmoc-alpha-methylasparagine*
CAS No.:	*1403590-50-0*
Cat. No.:	*B3238201*

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Executive Summary

The incorporation of α,α-disubstituted amino acids into peptide sequences is a premier strategy for restricting conformational flexibility, enhancing proteolytic stability, and probing receptor-ligand interactions. Among these, α-methylasparagine presents a unique synthetic challenge due to the presence of a primary amide side chain and a highly congested quaternary stereocenter.

This whitepaper details a robust, highly stereoselective synthetic route to (R)-N-Fmoc-α-methylasparagine (CAS: 1403590-50-0). By leveraging Dieter Seebach's principle of Self-Reproduction of Chirality (SRC)[1], this protocol ensures absolute stereochemical fidelity without the need for external chiral auxiliaries.

Retrosynthetic Strategy & Mechanistic Rationale

The construction of the quaternary stereocenter relies on the transient formation of a chiral heterocycle that "memorizes" the original stereocenter before it is destroyed by enolization[2].

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The Stereochemical Paradox: Why Start with L-Alanine?

To synthesize the (R)-enantiomer of α-methylasparagine, the intuitive approach might be to start with D-alanine. However, a rigorous Cahn-Ingold-Prelog (CIP) priority analysis dictates that we must start with L-Alanine (the (S)-enantiomer)[3].

- Chiral Memory Generation: L-Alanine is condensed with pivalaldehyde to form a (2S, 4S)-oxazolidinone. The bulky tert-butyl group at C2 and the methyl group at C4 adopt a cis relationship to minimize steric strain.
- Enolization & Shielding: Deprotonation with LDA generates a planar enolate at C4. The tert-butyl group at C2 effectively shields the Re face (the cis face).
- Electrophilic Attack: Alkylation with bromoacetonitrile ($BrCH_2CN$) occurs exclusively from the unshielded Si face (the trans face).
- CIP Priority Inversion: The incoming $-CH_2CN$ group occupies the exact spatial position previously held by the α-proton. Because the $-CH_2CN$ group (Priority 3) outranks the original $-CH_3$ group (which drops to Priority 4), the spatial retention of the substituents results in a formal inversion of the CIP nomenclature from (S) to (R).



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Fig 1. The Self-Reproduction of Chirality (SRC) workflow tracking the stereocenter evolution.

Electrophile Selection

Direct alkylation with 2-bromoacetamide often leads to poor yields due to competitive N-alkylation and poor solubility. Instead, bromoacetonitrile is utilized as a highly reactive, atom-economical surrogate[4]. The resulting nitrile is smoothly hydrated to the primary amide in a downstream step.

Quantitative Data & Reagent Metrics

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The following table summarizes the optimized stoichiometry, reaction conditions, and expected metrics for the end-to-end synthesis.

Step	Transformation	Key Reagents (Eq.)	Temp	Time	Yield	Purity / dr
1	Oxazolidinone Formation	L-Ala (1.0), Pivalaldehyde (1.1)	40 °C	24 h	75%	>98%
2	N-Boc Protection	Boc_2O (1.2), DMAP (0.1)	20 °C	12 h	90%	>99%
3	Stereoselective Alkylation	LDA (1.1), $BrCH_2CN$ (1.2)	-78 °C	4 h	85%	dr > 95:5
4	Hydrolysis & Hydration	LiOH (2.0), H_2O_2 (5.0), K_2CO_3	20 °C	6 h	78%	>98%
5	Boc Deprotection	TFA / DCM (1:1 v/v)	20 °C	2 h	95%	>99%
6	Fmoc Protection	Fmoc-OSu (1.1), Na_2CO_3 (2.0)	20 °C	12 h	88%	>99% ee

Step-by-Step Experimental Protocols

Step 1 & 2: Preparation of N-Boc-(2S, 4S)-Oxazolidinone

Causality: The oxazolidinone ring must be N-protected to prevent competitive deprotonation of the secondary amine during the enolization step. Boc is chosen over Cbz to allow for orthogonal deprotection later without reducing the nitrile intermediate.

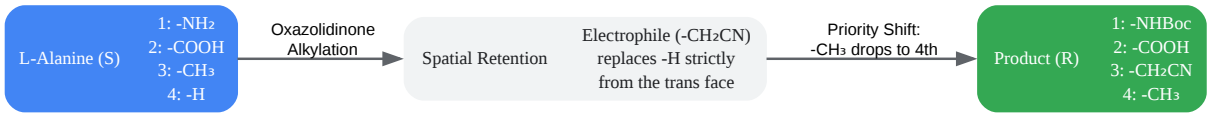
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- Suspend L-Alanine (100 mmol) in pentane (200 mL). Add pivalaldehyde (110 mmol) and a catalytic amount of trifluoroacetic acid.
- Reflux under a Dean-Stark trap until water evolution ceases (~24 h).
- Concentrate the mixture, dissolve in THF (150 mL), and add triethylamine (120 mmol) followed by Boc_2O (120 mmol) and DMAP (10 mmol).
- Stir at room temperature for 12 h. Self-Validation System: The reaction is complete when CO_2 evolution ceases. TLC (Hexanes/EtOAc 8:2) should show the disappearance of the ninhydrin-positive intermediate and the appearance of a UV-active, PMA-stainable spot.

Step 3: Stereoselective Alkylation

Causality: Strict temperature control at -78 °C is mandatory. Higher temperatures lead to ring-opening of the enolate (ketene formation) and loss of stereocontrol.

- Dissolve the N-Boc-oxazolidinone (50 mmol) in anhydrous THF (100 mL) under Argon. Cool to -78 °C.
- Dropwise add LDA (55 mmol, 2.0 M in THF/heptane) over 30 minutes. Stir for 45 minutes to ensure complete enolization.
- Add bromoacetonitrile (60 mmol) dropwise. Maintain at -78 °C for 4 hours.
- Quench with saturated aqueous NH_4Cl at -78 °C, then warm to room temperature. Self-Validation System: Quench a 0.5 mL aliquot in D_2O prior to electrophile addition. ^{1}H-NMR should show >95% deuterium incorporation at C4, confirming quantitative enolate formation.



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Fig 2. Stereochemical tracking and CIP priority inversion during the SRC process.

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Step 4: Ring Hydrolysis and Nitrile Hydration

Causality: Alkaline hydrolysis cleaves the oxazolidinone to reveal the α-carboxylic acid. Subsequent treatment with alkaline H_2O_2 (Radziszewski reaction) selectively hydrates the nitrile to a primary amide without affecting the Boc group.

- Dissolve the alkylated product (40 mmol) in THF/H_2O (1:1, 100 mL). Add LiOH·H_2O (80 mmol) and stir for 2 h.
- Cool the mixture to 0 °C. Add K_2CO_3 (20 mmol) followed by the slow, dropwise addition of 30% aqueous H_2O_2 (200 mmol).
- Stir at room temperature for 4 h. Self-Validation System: The hydration is highly exothermic; temperature must be kept below 30 °C to prevent oxidative cleavage. Completion is verified via IR spectroscopy: the sharp nitrile stretch at ~2250 cm^{-1} must completely vanish, replaced by amide bands at ~1650 cm^{-1}.

Step 5 & 6: Deprotection and Fmoc Installation

Causality: Fmoc-OSu is utilized instead of Fmoc-Cl to prevent the formation of Fmoc-oligopeptide byproducts. The reaction is performed in a biphasic basic medium to keep the amino acid soluble while driving the acylation.

- Treat the N-Boc intermediate with 50% TFA in DCM (50 mL) for 2 h. Evaporate to dryness to yield the TFA salt of (R)-α-methylasparagine.
- Dissolve the TFA salt (30 mmol) in 10% aqueous Na_2CO_3 (60 mL) and cool to 0 °C.
- Dissolve Fmoc-OSu (33 mmol) in dioxane (60 mL) and add dropwise to the aqueous solution.
- Stir at room temperature for 12 h.
- Acidify the aqueous layer to pH 2.0 with 1N HCl and extract with ethyl acetate. Wash with brine, dry over Na_2SO_4, and concentrate. Self-Validation System: During Fmoc installation, the pH must be continuously monitored. A drop below pH 8.0 indicates active acylation and consumption of base; adjust with Na_2CO_3 as needed. The final product purity is confirmed

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when analytical HPLC shows a single peak absorbing strongly at 300 nm (fluorenyl signature)[5].

(Note: For highly sensitive substrates, an anhydrous alternative using MSTFA for transient silylation followed by Fmoc-OSu in DCM can be employed to achieve >99% purity without aqueous workups[6].)

Analytical Validation & Stereochemical Proof

To ensure the integrity of the (R)-N-Fmoc-α-methylasparagine, the following analytical benchmarks must be met:

- ^{1}H-NMR (400 MHz, DMSO-d6): Disappearance of the α-proton; presence of a sharp 3H singlet at ~1.45 ppm (α-CH_3); Fmoc aromatic protons at 7.3-7.9 ppm (8H, m); primary amide protons at ~6.9 and 7.3 ppm (2H, br s).
- Chiral HPLC: Enantiomeric excess (>99% ee) must be validated against a racemic standard using a Chiralcel OD-H column to ensure no racemization occurred during the enolization step.

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